

# A Comprehensive Technical Guide to (R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid

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## Compound of Interest

**Compound Name:** (R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid

**Cat. No.:** B052583

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For Researchers, Scientists, and Drug Development Professionals

**(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid**, a chiral amino acid derivative, serves as a critical building block in the synthesis of a wide array of pharmacologically significant molecules. Its unique structural features, including a tert-butoxycarbonyl (Boc) protecting group, a hydroxyl group, and a carboxylic acid moiety, make it a versatile intermediate in medicinal chemistry and peptide synthesis. This guide provides an in-depth overview of its chemical, physical, and biological properties, alongside detailed experimental protocols.

## Core Properties

**(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid** is a white to yellow solid at room temperature.<sup>[1]</sup> Key identifiers and physical properties are summarized in the tables below.

Identifier	Value
CAS Number	120021-39-8[2][3]
Molecular Formula	C9H17NO5[2][3]
Molecular Weight	219.24 g/mol [2]
Physical Form	White to Yellow Solid[1]
Storage Temperature	2-8°C[4]

Physical Property	Value
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Moderately soluble in polar aprotic solvents (e.g., DMF, DMSO); Poorly soluble in water.

## Chemical Synthesis and Reactivity

The synthesis of enantiomerically pure **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid** is a key challenge, often involving multi-step pathways with careful stereochemical control. Common synthetic strategies include direct amination of 3-hydroxybutanoic acid and the resolution of racemic mixtures.[2]

The reactivity of this compound is largely dictated by its three functional groups:

- **Boc-protected Amine:** The tert-butoxycarbonyl group provides stability during many chemical transformations and can be readily removed under acidic conditions to reveal the primary amine for further functionalization, such as peptide bond formation.[2]
- **Hydroxyl Group:** The secondary alcohol can participate in various reactions, including esterification and oxidation, allowing for further molecular diversification.
- **Carboxylic Acid:** This group can be activated for amide bond formation or reduced to the corresponding alcohol.

## Applications in Research and Drug Development

This chiral building block is instrumental in the synthesis of a variety of therapeutic agents and research compounds.

- **Peptide Synthesis:** Its defined stereochemistry is crucial for creating peptides and peptidomimetics with specific biological activities.[\[2\]](#)
- **Chiral Scaffolds:** The inherent chirality of the molecule makes it a valuable starting material for the synthesis of complex chiral scaffolds used in asymmetric catalysis and as templates for drug discovery.[\[2\]](#)
- **Bioactive Molecules:** It has been utilized as a precursor in the synthesis of HIV-protease inhibitors and other bioactive compounds.[\[2\]](#)

## Biological Significance

While direct biological studies on **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid** are limited, its structural similarity to gamma-aminobutyric acid (GABA) suggests potential activity as a neurotransmitter modulator.[\[2\]](#) Compounds with similar structures have also exhibited antioxidant properties.[\[2\]](#) Further research is needed to fully elucidate its pharmacological profile.

## Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid** is not readily available. However, based on the safety information for structurally related compounds, standard laboratory safety precautions should be observed.

General Handling Recommendations:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle in a well-ventilated area to avoid inhalation of any dust.
- Avoid contact with skin and eyes.

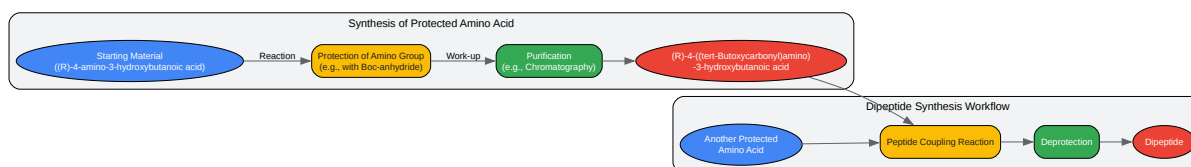
- Store in a tightly sealed container in a cool, dry place.

## Experimental Protocols & Methodologies

Detailed experimental protocols for the synthesis and purification of **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid** are not consistently reported in publicly available literature. Researchers should refer to specialized synthetic chemistry journals and patents for specific methodologies.

## Visualizing Synthetic Pathways

The following diagram illustrates a generalized synthetic workflow for the preparation of a protected amino acid like **(R)-4-((tert-Butoxycarbonyl)amino)-3-hydroxybutanoic acid**, followed by its use in peptide synthesis.



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Caption: Generalized workflow for the synthesis of the title compound and its subsequent use in dipeptide synthesis.

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